

A Technical Guide to Gigasept®: Active Ingredients and Mechanism of Action

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the active ingredients, mechanism of action, and antimicrobial efficacy of the **Gigasept®** range of disinfectants. The information is intended for researchers, scientists, and professionals involved in drug development and infection control.

Core Active Ingredients and Formulations

The **Gigasept**® product line encompasses various formulations tailored for specific disinfection needs. The core active ingredients vary across the product range, with each contributing to the overall antimicrobial efficacy. The primary formulations and their key active components are summarized below.

Gigasept® instru AF

Gigasept® instru AF is an aldehyde-free disinfectant designed for the manual cleaning and disinfection of surgical and medical instruments. Its formulation is based on a combination of a guanidinium compound, a phenol derivative, and a quaternary ammonium compound.



Active Ingredient	Concentration (in 100g of solution)
Cocospropylene diamineguanidine diacetate	14g - 15.6g
Phenoxypropanols	35g
Benzalkonium chloride	2.5g

Table 1: Active Ingredients in Gigasept® instru AF

Gigasept® AF

Gigasept® AF is another aldehyde-free formulation, suitable for the disinfection of medical devices, including flexible and rigid endoscopes. This formulation utilizes a combination of a quaternary ammonium compound, a phenol derivative, and an amino acid derivative.

Active Ingredient	Concentration (in 100g of solution)
Didecyldimethylammonium chloride	15g
Phenoxypropanols	10g
Aminoalkylglycine	6.9g

Table 2: Active Ingredients in Gigasept® AF

Gigasept® FF (new)

Gigasept® FF (new) is a high-level disinfectant that is free of formaldehyde and glutaraldehyde. Its active ingredient is based on succinic dialdehyde.

Active Ingredient	Concentration (in 100g of solution)
Reaction product of DMO-THF, ethanol and water	93.9g

Table 3: Active Ingredient in **Gigasept**® FF (new)



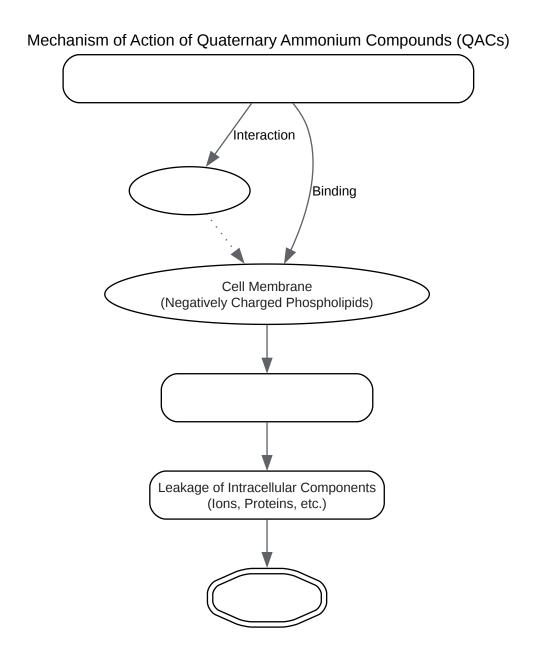
Mechanism of Action

The antimicrobial activity of **Gigasept®** products stems from the combined action of their active ingredients, which target various essential structures and functions of microorganisms.

Quaternary Ammonium Compounds (QACs)

Benzalkonium chloride and Didecyldimethylammonium chloride are both quaternary ammonium compounds (QACs), which are cationic surfactants. Their primary mechanism of action involves the disruption of microbial cell membranes. The positively charged nitrogen atom in the QAC molecule interacts with the negatively charged phospholipids in the cell membranes of bacteria and fungi. This interaction leads to a loss of membrane integrity, causing the leakage of essential intracellular components, such as ions and proteins, ultimately resulting in cell death.





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Mechanism of Action of Quaternary Ammonium Compounds

Phenoxypropanols

Phenoxypropanols are glycol ethers that contribute to the antimicrobial efficacy of **Gigasept**® formulations. While the precise mechanism is not as extensively documented as that of QACs,



they are known to act as membrane-active agents. They can disrupt the cell membrane and also inhibit cellular enzymes, contributing to the overall antimicrobial effect.

Guanidinium Compounds

Cocospropylene diamineguanidine diacetate is a guanidinium derivative. Guanidinium compounds are known for their ability to interact with and disrupt microbial cell membranes, similar to QACs. The positively charged guanidinium group can bind to negatively charged components of the cell surface, leading to membrane damage and cell lysis.

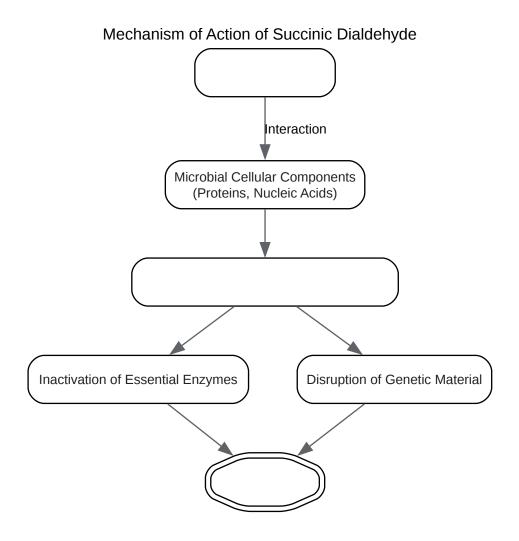
Aminoalkylglycine

Aminoalkylglycine is an amphoteric surfactant with antimicrobial properties. Its mechanism of action is also associated with the disruption of the cell membrane's integrity.

Succinic Dialdehyde

Succinic dialdehyde, the active ingredient in **Gigasept**® FF (new), belongs to the aldehyde class of disinfectants. Aldehydes are highly reactive compounds that exert their antimicrobial effect by alkylating amino and sulfhydryl groups of proteins and nucleic acids. This alkylation process inactivates essential enzymes and disrupts the genetic material of the microorganisms, leading to cell death.





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Mechanism of Action of Succinic Dialdehyde

Quantitative Data on Antimicrobial Efficacy

The antimicrobial efficacy of **Gigasept**® products is determined according to standardized European Norms (EN). The following tables summarize the required concentrations and contact times for different **Gigasept**® formulations to achieve efficacy against various microorganisms.

Gigasept® instru AF



Efficacy Against	Standard	Concentration	Contact Time
Bacteria	EN 13727, EN 14561	3%	15 min
2%	30 min		
1.5%	60 min	_	
Yeasts	EN 13624, EN 14562	3%	15 min
2%	30 min		
1.5%	60 min	_	
Mycobacteria	EN 14348, EN 14563	3%	30 min
2%	60 min		
Enveloped Viruses (e.g., HBV, HCV, HIV)	RKI/DVV	1.5%	10 min
Adenovirus	EN 14476	4%	60 min
Polyomavirus	RKI/DVV	4%	60 min

Table 4: Antimicrobial Efficacy of **Gigasept**® instru AF

Gigasept® AF



Efficacy Against	Standard	Concentration	Contact Time
Bacteria	EN 13727, EN 14561	3%	15 min
2%	30 min		
1.5%	60 min		
Yeasts	EN 13624, EN 14562	2%	15 min
1.5%	60 min		
Enveloped Viruses (e.g., HBV, HCV, HIV)	RKI/DVV	1.5%	10 min
Adenovirus	EN 14476	4%	60 min
Papovavirus	RKI/DVV	4%	60 min

Table 5: Antimicrobial Efficacy of **Gigasept®** AF

Gigasept® FF (new)

Efficacy Against	Standard	Concentration	Contact Time
Bacteria	EN 13727, EN 14561	5%	15 min
4%	30 min		
2%	60 min		
Yeasts	EN 13624, EN 14562	5%	15 min
4%	30 min		
2%	60 min	_	
Mycobacteria	EN 14348, EN 14563	7%	15 min
5%	30 min		
3%	60 min	_	
Viruses (limited spectrum)	EN 14476	6%	60 min



Table 6: Antimicrobial Efficacy of Gigasept® FF (new)

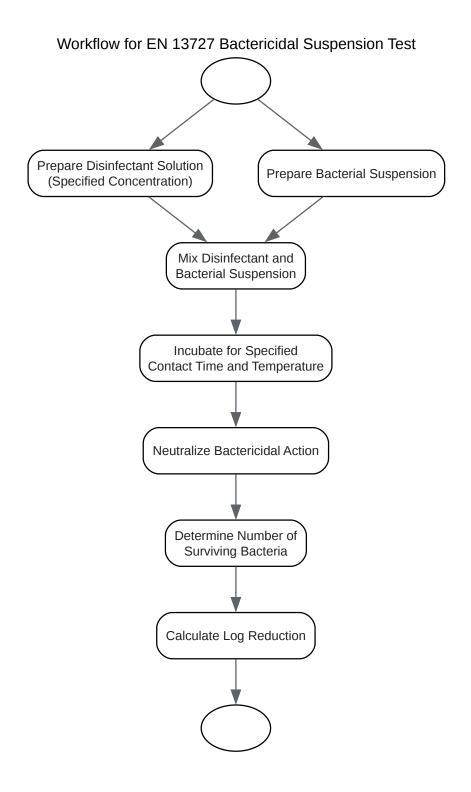
Experimental Protocols

The antimicrobial efficacy data presented above are obtained through standardized testing methodologies as defined by the European Committee for Standardization (CEN). These protocols are designed to simulate practical conditions of use.

Bactericidal Activity (EN 13727 & EN 14561)

- EN 13727 (Quantitative Suspension Test): This test evaluates the bactericidal activity of a
 disinfectant in suspension. A sample of the disinfectant at the desired concentration is mixed
 with a bacterial suspension. After a specified contact time and at a defined temperature, the
 bactericidal action is neutralized. The number of surviving bacteria is then determined and
 compared to the initial bacterial count to calculate the log reduction.
- EN 14561 (Quantitative Carrier Test): This test simulates the disinfection of a contaminated surface. A bacterial suspension is dried onto a carrier (e.g., a glass slide). The carrier is then immersed in the disinfectant solution for the specified contact time. After neutralization, the number of surviving bacteria on the carrier is determined.





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Workflow for EN 13727 Bactericidal Suspension Test



Yeasticidal and Fungicidal Activity (EN 13624 & EN 14562)

The protocols for testing yeasticidal and fungicidal activity are analogous to the bactericidal tests, with the key difference being the use of yeast (e.g., Candida albicans) or fungal spores (e.g., Aspergillus brasiliensis) as the test organisms.

- EN 13624 (Quantitative Suspension Test): Evaluates yeasticidal or fungicidal activity in suspension.
- EN 14562 (Quantitative Carrier Test): Evaluates yeasticidal or fungicidal activity on a contaminated surface.

Mycobactericidal Activity (EN 14348 & EN 14563)

Due to the resistant nature of mycobacteria, the testing protocols for mycobactericidal activity often involve longer contact times and specific test organisms such as Mycobacterium avium and Mycobacterium terrae.

- EN 14348 (Quantitative Suspension Test): Assesses mycobactericidal activity in a suspension.
- EN 14563 (Quantitative Carrier Test): Assesses mycobactericidal activity on a contaminated carrier.

Virucidal Activity (EN 14476)

The virucidal activity is determined by a quantitative suspension test where a virus suspension is exposed to the disinfectant. After the contact time, the mixture is serially diluted and inoculated into susceptible cell cultures. The viral titer is determined by observing the cytopathic effect, and the log reduction is calculated compared to a virus control.

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